

Commercial availability and purity of 5,4'-Dimethoxyflavone for lab use

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5,4'-Dimethoxyflavone

CAS No.: 6697-63-8

Cat. No.: B600368

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An In-depth Technical Guide to the Commercial Availability and Purity of **5,4'-Dimethoxyflavone** for Laboratory Use

Authored by: A Senior Application Scientist

Foreword: In the landscape of drug discovery and natural product research, the integrity of starting materials is paramount. Flavonoids, a diverse class of secondary plant metabolites, are of significant interest for their wide-ranging biological activities. Among them, **5,4'-Dimethoxyflavone** (CAS No. 6697-63-8), a derivative of apigenin, presents a compelling profile for investigation. This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the commercial landscape for this compound, focusing on sourcing, purity validation, and best practices for laboratory use. Our objective is to equip researchers with the technical insights necessary to ensure the quality and reliability of their experimental inputs, thereby fostering reproducible and robust scientific outcomes.

Introduction to 5,4'-Dimethoxyflavone

5,4'-Dimethoxyflavone is a flavonoid compound characterized by a C15 skeleton with two methoxy groups strategically positioned on its flavone backbone. Its formal name is 5-methoxy-

2-(4-methoxyphenyl)-4H-chromen-4-one. The presence and location of these methoxy groups can significantly influence the molecule's pharmacokinetic and pharmacodynamic properties compared to its hydroxylated parent compounds. This makes it a molecule of interest for studying the effects of O-methylation on the biological activity of flavonoids, which can range from anti-inflammatory to neuroprotective and anticancer effects.

The reliability of any research conducted with this compound is fundamentally tied to its purity. The presence of isomers, residual solvents, or synthetic byproducts can lead to erroneous or irreproducible results. Therefore, a thorough understanding of its commercial availability and the methods to verify its quality is not just a procedural formality but a scientific necessity.

Commercial Sourcing and Availability

5,4'-Dimethoxyflavone is accessible through several major chemical suppliers that cater to the research and development sector. It is typically supplied as a solid or powder, with quantities ranging from milligrams to grams to meet diverse experimental needs.

When sourcing this compound, it is crucial to consider the supplier's reputation and the level of analytical data they provide. While some suppliers offer the compound for early discovery research with limited analytical data, others provide it as a certified reference material with a comprehensive Certificate of Analysis (CoA).

Below is a comparative table of offerings from prominent suppliers. Note that pricing and availability are subject to change and should be verified directly with the vendors.

Supplier	Product/Catalog Number	Stated Purity	Available Quantities	Form
Sigma-Aldrich	CDS006898	AldrichCPR*	25 mg	Solid[1]
Carl ROTH	2KYL.2	≥95%	50 mg, 100 mg, 250 mg, 500 mg, 1 g	Solid[2]
Chem-Impex	(related 3',4'-dimethoxyflavone)	≥ 98% (GC)	Not specified	White to light yellow crystalline powder[3]
MedChem Express	HY-N5011	99.86%	1 ml (10mM solution)	Solution[4]

*Note: The AldrichCPR grade from Sigma-Aldrich is provided for early discovery research, and the buyer assumes responsibility for confirming the product's identity and purity[1].

Purity Assessment and Analytical Characterization

Ensuring the purity of **5,4'-Dimethoxyflavone** is a critical step before its use in any experimental protocol. The stated purity from a supplier is a guideline, but independent verification is often warranted, especially for sensitive biological assays. The primary methods for this are chromatographic and spectroscopic techniques.

Key Analytical Techniques

- **High-Performance Liquid Chromatography (HPLC):** This is the gold standard for assessing the purity of non-volatile organic compounds. A reversed-phase HPLC method coupled with a UV detector can effectively separate **5,4'-Dimethoxyflavone** from its impurities. Purity is determined by the area percentage of the main peak. A purity level of ≥95% is common for research-grade chemicals[5].
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR are indispensable for confirming the chemical structure of the compound. The observed chemical shifts and coupling constants should match the expected values for **5,4'-Dimethoxyflavone**. NMR can also detect impurities if they are present in sufficient concentration (typically >1%).

- Mass Spectrometry (MS): MS is used to confirm the molecular weight of the compound ($C_{17}H_{14}O_4$, MW: 282.29 g/mol)[\[1\]](#). High-resolution mass spectrometry (HRMS) can provide the exact mass, further confirming the elemental composition.
- Gas Chromatography (GC): For related compounds, GC has been used to determine purity, indicating its applicability for certain flavonoids[\[3\]](#).

Understanding the Certificate of Analysis (CoA)

A comprehensive CoA should include:

- Supplier and product information.
- CAS number (6697-63-8).
- Molecular formula and weight.
- Physical properties (e.g., appearance, melting point).
- Purity data from HPLC or another quantitative method.
- Spectroscopic data (1H NMR, MS) confirming the structure.
- Date of analysis and batch/lot number.

Potential Impurities

Impurities in commercially available **5,4'-Dimethoxyflavone** can originate from the synthetic route. Common synthetic strategies for flavones include the Allan-Robinson reaction, Baker-Venkataraman rearrangement, or oxidative cyclization of chalcones[\[6\]](#). Potential impurities could include:

- Starting materials: Unreacted substituted acetophenones or benzaldehydes.
- Isomers: Other dimethoxyflavone isomers depending on the specificity of the synthetic route.
- Related flavonoids: Partially methylated or hydroxylated analogs.

- Residual solvents: Solvents used during synthesis and purification (e.g., DMSO, methanol, ethyl acetate).

Experimental Protocols for Quality Verification

The following protocols are provided as a guide for researchers to independently verify the purity and identity of their **5,4'-Dimethoxyflavone** sample.

Protocol: Purity Determination by HPLC-UV

This protocol outlines a standard reversed-phase HPLC method for assessing the purity of **5,4'-Dimethoxyflavone**.

Methodology:

- Standard Preparation: Accurately weigh approximately 1 mg of **5,4'-Dimethoxyflavone** and dissolve it in 1 mL of a suitable solvent like methanol or acetonitrile to prepare a 1 mg/mL stock solution. Further dilute as necessary.
- Instrumentation:
 - HPLC System: A standard system with a binary pump, autosampler, and UV-Vis detector.
 - Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m).
 - Mobile Phase: A gradient of (A) Water with 0.1% formic acid and (B) Acetonitrile with 0.1% formic acid is common for flavonoid analysis[7].
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: Flavones typically have strong absorbance maxima around 250-370 nm. Monitor at a relevant wavelength, such as 264 nm[8].
 - Injection Volume: 10 μ L.
- Gradient Elution:
 - Start with a higher polarity mobile phase (e.g., 90% A, 10% B).

- Linearly increase the concentration of the organic solvent (B) over 20-30 minutes to elute the compound and any less polar impurities.
- Include a column wash and re-equilibration step.
- Data Analysis:
 - Integrate the peaks in the resulting chromatogram.
 - Calculate the purity by dividing the area of the main peak by the total area of all peaks and multiplying by 100.

Protocol: Structural Confirmation by ^1H NMR

This protocol describes the preparation of a sample for ^1H NMR analysis.

Methodology:

- Sample Preparation: Dissolve 5-10 mg of **5,4'-Dimethoxyflavone** in approximately 0.7 mL of a deuterated solvent (e.g., DMSO- d_6 or CDCl_3). The choice of solvent is important as it can affect chemical shifts.
- Instrumentation:
 - NMR Spectrometer: A 400 MHz or higher field spectrometer is recommended for good resolution.
- Data Acquisition:
 - Acquire a standard ^1H NMR spectrum.
 - The spectrum should be referenced to the residual solvent peak.
- Data Interpretation:
 - Compare the obtained spectrum with literature data or a reference spectrum if available.
 - Key expected signals include aromatic protons and the characteristic singlets for the two methoxy groups.

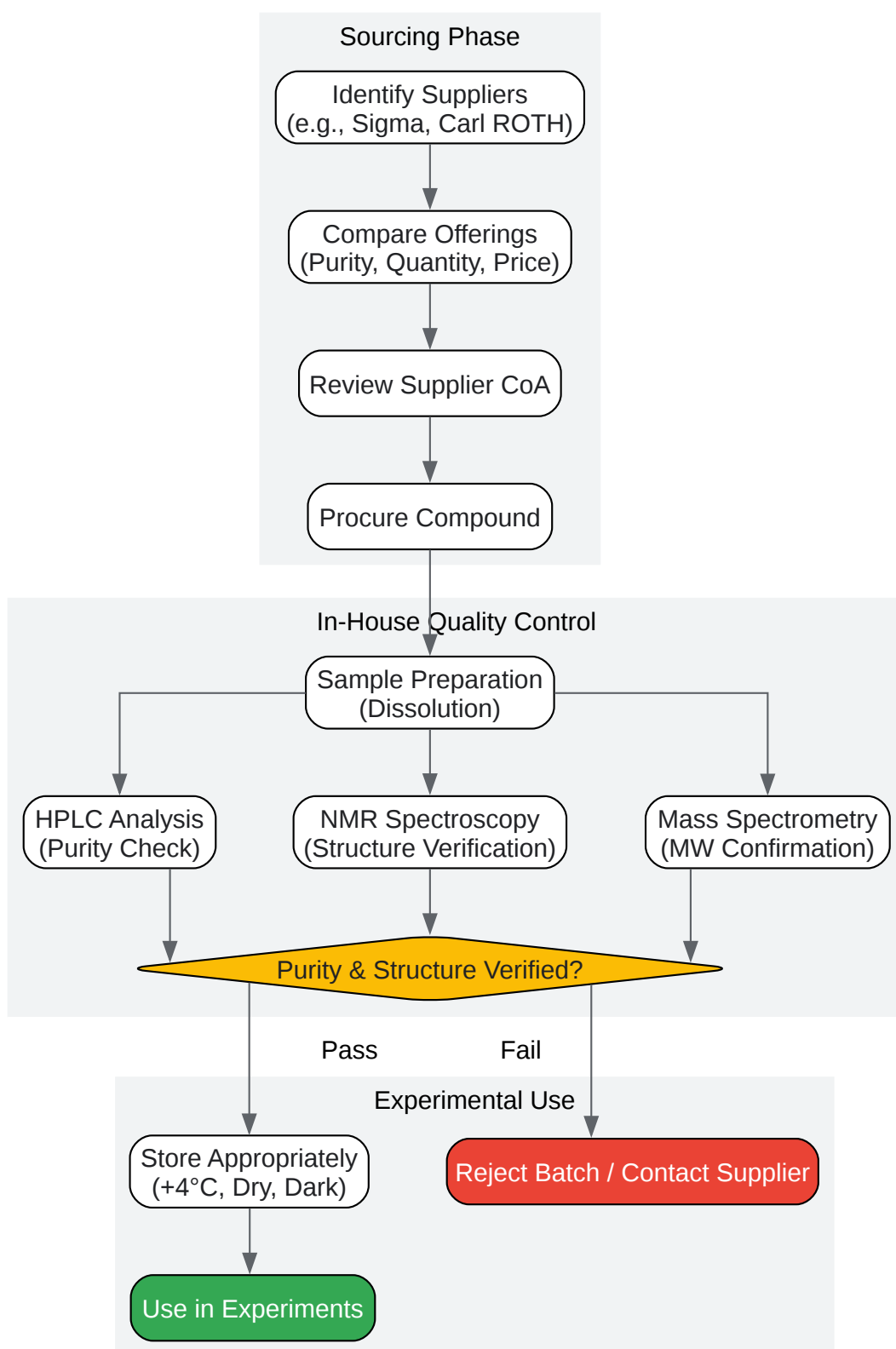
Handling, Storage, and Safety

Proper handling and storage are essential to maintain the long-term stability and purity of **5,4'-Dimethoxyflavone**.

- **Storage:** The compound should be stored in a tightly sealed container, protected from light, and kept in a cool, dry place. For long-term storage, refrigeration at +2 to +8 °C is recommended[2].
- **Safety:** **5,4'-Dimethoxyflavone** is classified as toxic if swallowed (H301)[1][2].
 - **Hazard Class:** Acute Toxicity 3 (Oral)[1].
 - **Precautions:** Do not inhale, touch, or swallow. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. Handle in a well-ventilated area or a fume hood. In case of accidental ingestion, call a poison control center or doctor immediately[2].

Visualizations

Workflow for Sourcing and Quality Control



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Caption: Workflow for sourcing and verifying **5,4'-Dimethoxyflavone**.

Chemical Structure and Key Characterization Data

5,4'-Dimethoxyflavone

Key Analytical Data

Formula: $C_{17}H_{14}O_4$

MW: 282.29 g/mol

CAS: 6697-63-8

Purity Check: HPLC

Structure Check: NMR

Mass Check: MS

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Caption: Structure and key analytical data for **5,4'-Dimethoxyflavone**.

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Sources

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- To cite this document: BenchChem. [Commercial availability and purity of 5,4'-Dimethoxyflavone for lab use]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b600368/docs#commercial-availability-and-purity-of-5-4-dimethoxyflavone-for-lab-use>]

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